

A Comparative Guide to LTA4H Inhibitors: JNJ-40929837 and Other Key Compounds

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JNJ-40929837

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This guide provides a detailed, data-driven comparison of **JNJ-40929837**, a selective and orally active Leukotriene A4 Hydrolase (LTA4H) inhibitor, with other notable LTA4H inhibitors that have been in clinical development. Leukotriene A4 hydrolase is a key enzyme in the biosynthesis of the potent pro-inflammatory mediator Leukotriene B4 (LTB4), making it an attractive target for the treatment of a range of inflammatory diseases.^{[1][2][3]} This report summarizes key quantitative data, details experimental protocols from clinical studies, and visualizes the relevant biological pathways and workflows to offer a comprehensive resource for researchers in this field.

Performance and Pharmacokinetic Comparison

The following tables summarize the available quantitative data for **JNJ-40929837** and other LTA4H inhibitors. It is important to note that the data are compiled from different studies and direct head-to-head comparisons should be made with caution.

Inhibitor	Chemical Name/Code	Reported Potency	Key Preclinical/Clinical Findings	Development Status
JNJ-40929837	Not publicly available	High potency in in vitro cellular assays.	Demonstrated target engagement with >95% reduction of LTB4 levels in ex vivo stimulated blood at 100 mg doses. [4] Failed to show clinical efficacy in an asthma bronchial allergen challenge. [4][5] [6]	Discontinued (reports of testicular toxicity in rats)[4]
LYS006	Not publicly available	Human whole blood IC50: ~21 ng/mL; IC90: ~57 ng/mL.[7] Picomolar LTA4H inhibitor.[8]	Novel, highly potent, and selective new-generation inhibitor.[7][9] Showed >90% target inhibition at doses of 20 mg b.i.d. and above in a Phase I study.[7][9] Favorable safety profile in Phase I. [7][9]	In Phase II clinical trials for inflammatory acne, hidradenitis suppurativa, and ulcerative colitis. [8]

Acebilustat (CTX-4430)	Not publicly available	Potent inhibitor of LTA4H.[10]	Reduced sputum neutrophil counts by 65% in cystic fibrosis patients at 100 mg dose. [11] Showed trends towards reduced pulmonary exacerbations in certain patient subgroups.[12] [13] Did not improve lung function in a Phase 2 trial.[12] [13]	Investigated for cystic fibrosis and COVID-19. [10]
Bestatin (Ubenimex)	((2S,3R)-3- amino-2- hydroxy-4- phenylbutanoyl)- L-leucine	IC50: 4.0 ± 0.8 μM for LTA4H. [14] Ki: 201 +/- 95 mM for isolated LTA4H. [14]	Natural, broad- spectrum aminopeptidase and LTA4H inhibitor.[15] Shows immunomodulatory and anti-tumor effects.[16][17]	Approved in some countries as an adjunct to cancer therapy.

Table 1: Overview of LTA4H Inhibitors

Inhibitor	Administration	Tmax	Key Pharmacokinetic Properties	Metabolism/Excretion
JNJ-40929837	Oral	Not specified	Substantially inhibited LTB4 production in whole blood and sputum.[5][6]	Not specified
LYS006	Oral	1-2 hours[7]	Rapid absorption, dose-proportional plasma exposure.[7][9] Nonlinear blood to plasma distribution due to saturable target binding.[7][9] Long terminal half-life due to slow re-distribution from target cells.[7][9]	Primarily renal excretion (~90% of dose).[1] Substrate of OAT3, OAT4, BCRP, and MRP4 transporters.[1]
Acebilustat (CTX-4430)	Oral	Shift in Tmax observed with a high-fat meal, but no change in AUC.[18]	No significant differences in Cmax or AUC between cystic fibrosis patients and healthy volunteers.[18]	Not specified

Table 2: Pharmacokinetic Parameters of LTA4H Inhibitors

Experimental Protocols

JNJ-40929837: Bronchial Allergen Challenge in Asthma

- Study Design: A double-blind, 3-period crossover study involving 22 patients with mild, atopic asthma.[\[5\]](#)[\[6\]](#)
- Treatment Arms:
 - **JNJ-40929837**: 100 mg/day for 6 days, followed by 50 mg on day 7.[\[5\]](#)[\[6\]](#)
 - Montelukast: 10 mg/day for 6 days.[\[5\]](#)[\[6\]](#)
 - Placebo: Matched to the other treatments.[\[5\]](#)[\[6\]](#)
- Primary Outcome: The primary endpoint was the late asthmatic response (LAR) induced by a bronchial allergen challenge (BAC), measured by the maximal percent reduction in Forced Expiratory Volume in 1 second (FEV1).[\[5\]](#)[\[6\]](#)
- Secondary Outcomes: These included the early asthmatic response (EAR) measured by FEV1, and the effect on LTB4 levels in whole blood and sputum.[\[5\]](#)[\[6\]](#)
- LTB4 Measurement: Whole blood was stimulated with the divalent cation ionophore A23187 to measure LTB4 production. Sputum was collected to measure basal LTB4 levels.[\[5\]](#)[\[6\]](#)

LYS006: Phase I First-in-Human Study

- Study Design: A single-center, randomized, participant- and investigator-blinded, placebo-controlled, first-in-human study in 121 healthy male and female adults.[\[7\]](#) The study included single ascending dose (SAD), food effect (FE), and multiple ascending dose (MAD) parts.[\[7\]](#)
- Treatment Arms (MAD phase): Doses of 20, 40, and 80 mg b.i.d. were administered.[\[7\]](#)
- Pharmacokinetic (PK) Analysis: Blood and plasma samples were collected at various time points to determine the pharmacokinetic profile of LYS006.[\[1\]](#)[\[7\]](#)
- Pharmacodynamic (PD) Analysis:
 - Whole Blood: LTB4 production was measured in ex vivo stimulated whole blood.[\[7\]](#)

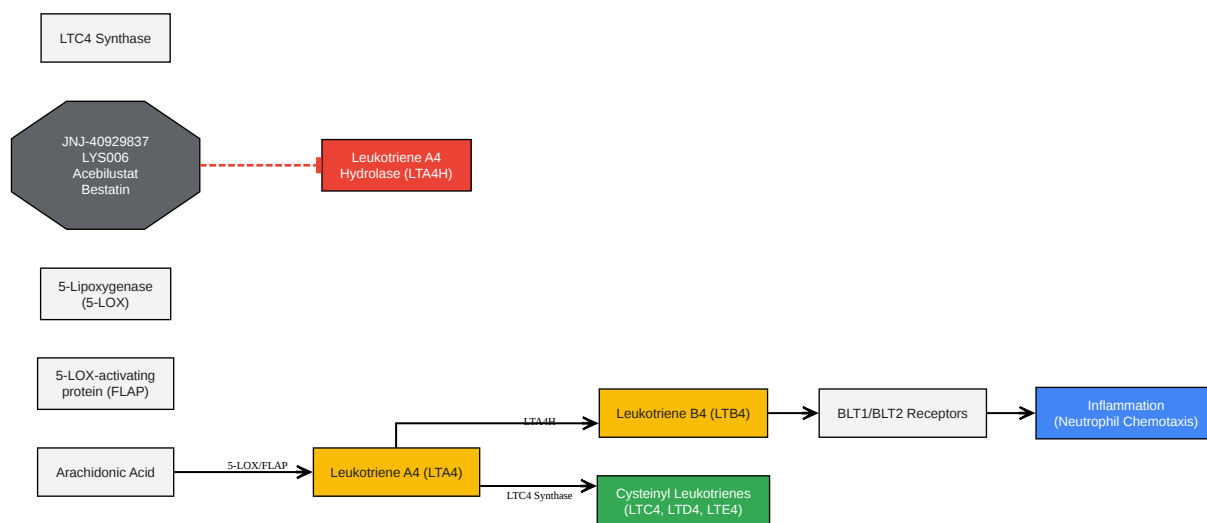
- Skin Blister: Cantharidin-induced skin blisters were used to assess LTA4H inhibition in skin-resident immune cells.[\[7\]](#)
- Safety and Tolerability: Assessed through monitoring of adverse events, vital signs, electrocardiograms (ECGs), and laboratory tests.[\[7\]](#)[\[9\]](#)

Acebilustat (CTX-4430): Study in Cystic Fibrosis

- Study Design: A randomized, multi-center, subject and investigator blinded, placebo-controlled, parallel-group study.[\[12\]](#)[\[13\]](#)
- Treatment Arms:
 - Acebilustat 50 mg once daily.[\[12\]](#)[\[13\]](#)
 - Acebilustat 100 mg once daily.[\[12\]](#)[\[13\]](#)
 - Placebo once daily.[\[12\]](#)[\[13\]](#)
- Study Population: Adult subjects with cystic fibrosis.[\[19\]](#)
- Primary Endpoint: Change from baseline in percent predicted FEV1 (ppFEV1).[\[12\]](#)[\[13\]](#)
- Secondary Endpoints: Rate of pulmonary exacerbations and safety.[\[12\]](#)[\[13\]](#)
- Biomarker Analysis: Sputum neutrophil counts and sputum elastase were measured as markers of inflammation.[\[11\]](#)

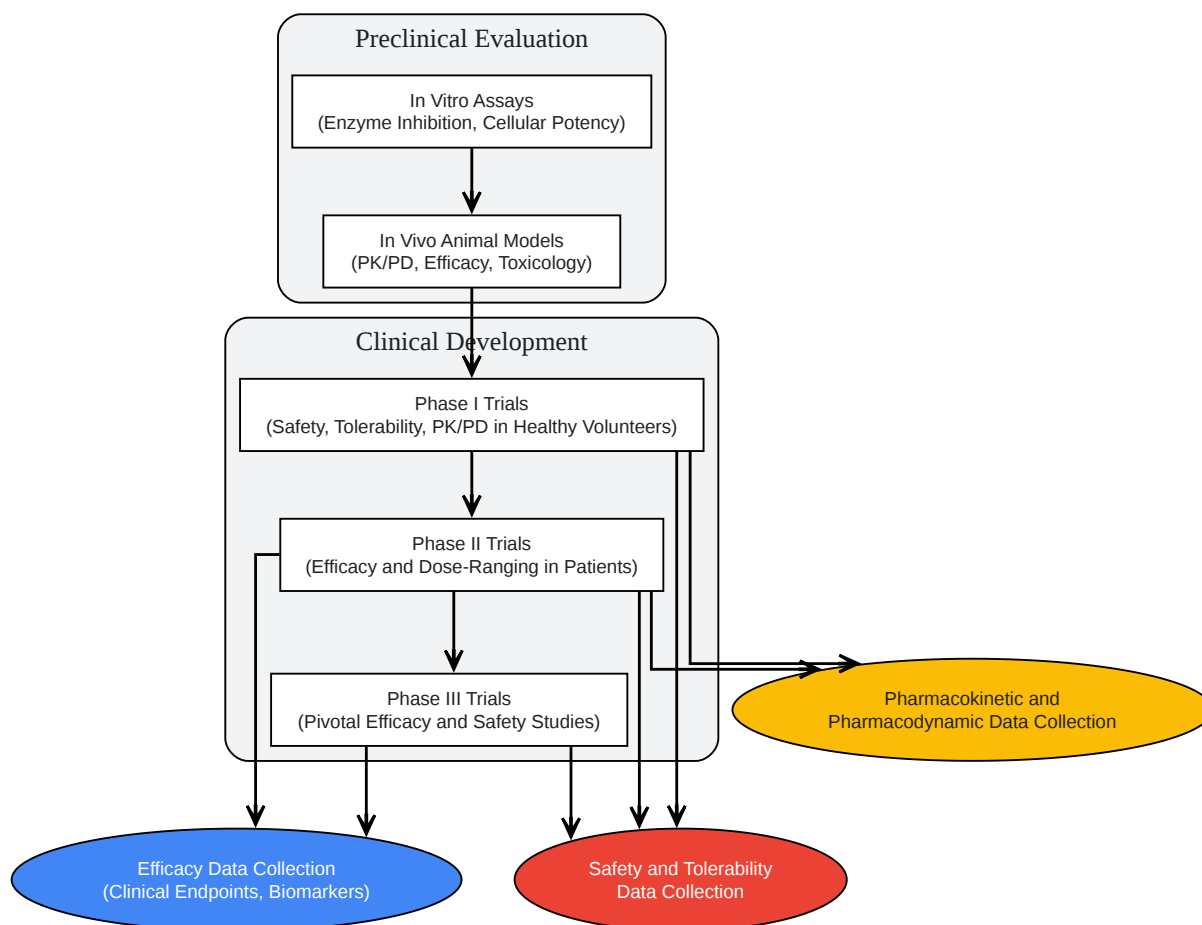
Visualizing the Landscape of LTA4H Inhibition

To better understand the context of these inhibitors, the following diagrams illustrate the LTA4H signaling pathway and a generalized experimental workflow for evaluating LTA4H inhibitors.



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Caption: LTA4H Signaling Pathway and Point of Inhibition.



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Caption: Generalized Workflow for LTA4H Inhibitor Development.

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- To cite this document: BenchChem. [A Comparative Guide to LTA4H Inhibitors: JNJ-40929837 and Other Key Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12383383#jnj-40929837-versus-other-lta4h-inhibitors>]

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